

Technical Guide: Physicochemical Properties of 3-Methoxypropylamine

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Compound of Interest

Compound Name: 3-Methoxypropylamine

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This technical guide provides a detailed overview of the core physicochemical properties of **3-Methoxypropylamine** (MOPA), a versatile primary amine used in various applications, including as a corrosion inhibitor, in the synthesis of dyestuffs, and as a component in coatings and metalworking fluids. This document focuses on its molecular weight and density, presenting key data, experimental protocols for their determination, and a logical workflow for these characterization processes.

Core Physicochemical Data

The fundamental physical properties of **3-Methoxypropylamine** are summarized below. These values are critical for reaction stoichiometry, formulation development, and quality control.

Property	Value	Units	Conditions
Molecular Weight	89.14[1][2][3][4][5]	g/mol	
Density	0.87[6]	g/cm ³	@ 20 °C
	0.874[2][4][5]	g/mL	@ 25 °C
	0.872[7]	g/cc	

Experimental Protocols

Accurate determination of molecular weight and density is fundamental in chemical characterization. The following are detailed methodologies for ascertaining these properties for a volatile liquid amine like **3-Methoxypropylamine**.

Determination of Molecular Weight (Dumas Method)

The Dumas method is a classical and effective technique for determining the molecular weight of a volatile liquid.[8]

Principle: The method relies on the ideal gas law ($PV=nRT$). By measuring the mass, volume, temperature, and pressure of the substance in its gaseous state, the number of moles (n) and subsequently the molecular weight ($M = m/n$) can be calculated.[8]

Methodology:

- Preparation: A clean, dry Erlenmeyer flask of a known volume is fitted with a foil cap containing a small pinhole. The mass of the empty, sealed flask is precisely measured.
- Volatilization: A small amount (a few milliliters) of **3-Methoxypropylamine** is introduced into the flask.
- Heating: The flask is submerged in a boiling water bath. The liquid amine will vaporize, and its vapor will displace the air inside the flask. Excess vapor will escape through the pinhole until the pressure inside the flask equilibrates with the atmospheric pressure.[8]
- Condensation & Weighing: Once all the liquid has vaporized, the flask is removed from the water bath and allowed to cool to room temperature. The amine vapor condenses back into a liquid. The outside of the flask is carefully dried. The flask, foil cap, and the condensed amine are then weighed.
- Measurements:
 - The mass of the vapor is determined by subtracting the mass of the empty flask from the mass of the flask with the condensed amine.
 - The volume of the flask (which is equal to the volume of the gas) is determined by filling it completely with water and measuring the mass of the water. Using the known density of

water at that temperature, the exact volume is calculated.[8]

- The temperature of the gas is assumed to be the temperature of the boiling water bath.
- The pressure of the gas is the atmospheric pressure, measured with a barometer.
- Calculation: The molecular weight is calculated using the rearranged ideal gas law equation:
 $M = (mRT)/(PV)$.

Determination of Density (Digital Density Meter Method - ASTM D4052)

For a precise and rapid measurement of density, the use of a digital density meter is recommended, following a standard test method such as ASTM D4052.[1][2]

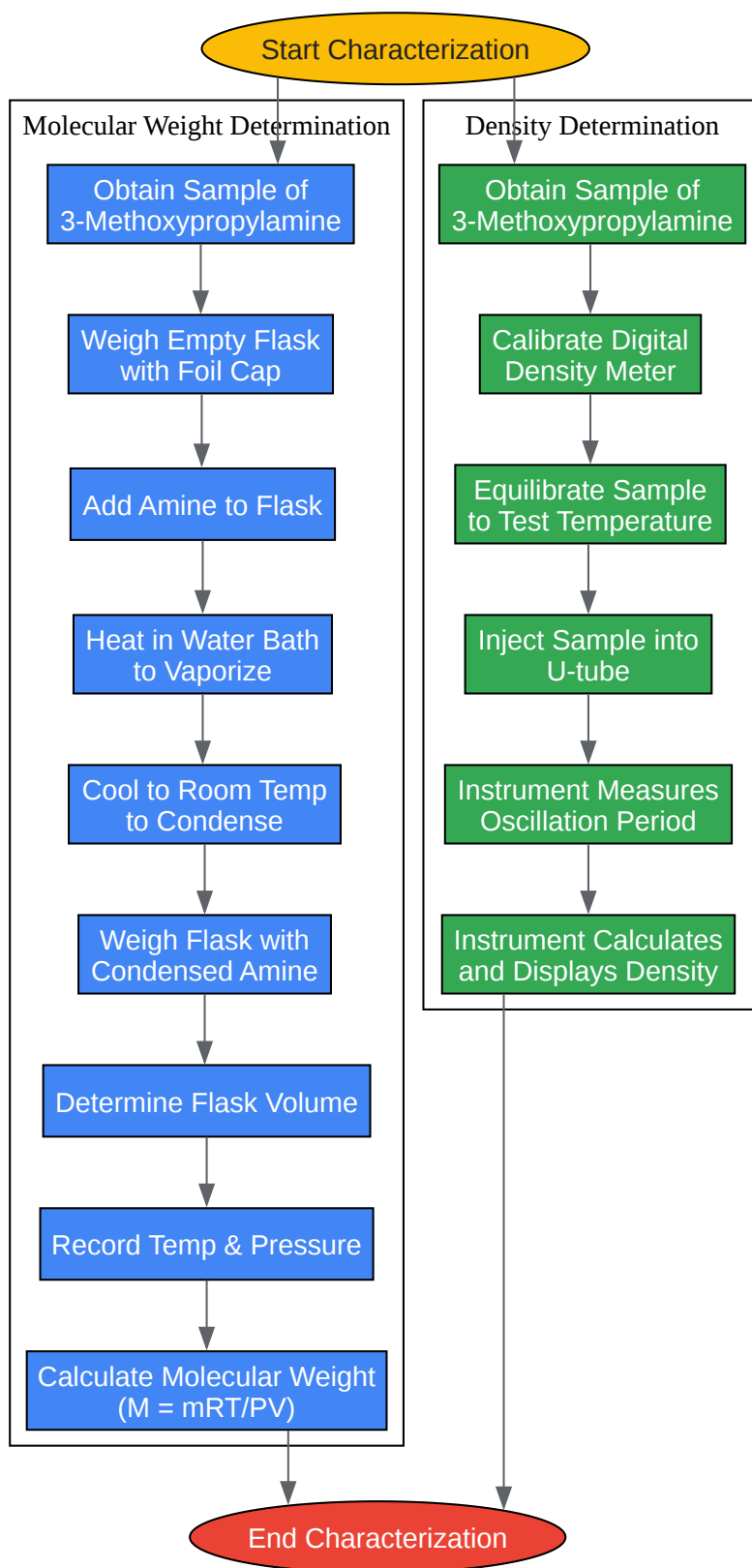
Principle: This method measures the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid. This frequency change is directly related to the density of the liquid.[4]

Methodology:

- Calibration: The digital density meter is calibrated using two reference standards of known density, typically dry air and deionized water.
- Sample Preparation: The **3-Methoxypropylamine** sample is brought to the desired measurement temperature (e.g., 20°C or 25°C). Ensure the sample is free of air bubbles.
- Measurement: The sample is introduced into the oscillating U-tube of the instrument. This can be done manually with a syringe or using an automated injection system.[2]
- Equilibration: The instrument allows the sample to reach thermal equilibrium.
- Data Acquisition: The instrument automatically measures the oscillation period and, using the calibration data, calculates and displays the density of the sample. The accepted units are typically grams per milliliter (g/mL) or kilograms per cubic meter (kg/m³).[1]
- Cleaning: After the measurement, the U-tube is thoroughly cleaned with appropriate solvents and dried before the next sample is introduced.

Characterization Workflow

The logical progression for the experimental determination of the molecular weight and density of **3-Methoxypropylamine** is illustrated below. This workflow ensures that foundational properties are established in a systematic manner.



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Workflow for Physicochemical Characterization.

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